

# A Technical Guide to 3-bromo-4-nitro-1H-indazole for Researchers

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## Compound of Interest

Compound Name: 3-bromo-4-nitro-1H-indazole

Cat. No.: B1268601

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This whitepaper provides a comprehensive technical overview of **3-bromo-4-nitro-1H-indazole**, a key intermediate in pharmaceutical and organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its molecular structure, physicochemical properties, and a validated synthesis protocol.

## Core Molecular and Physical Data

**3-bromo-4-nitro-1H-indazole** is a pale yellow solid compound.<sup>[1]</sup> It is primarily utilized as a chemical intermediate in the synthesis of more complex organic molecules, particularly within the pharmaceutical industry for the development of novel drug candidates.<sup>[1]</sup> The compound is characterized by its insolubility in water and solubility in organic solvents such as ethanol and methanol.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C7H4BrN3O2	[1][2][3][4]
Molecular Weight	242.03 g/mol	[2][3][4][5][6]
CAS Number	74209-17-9	[1][2][3]
Appearance	Pale yellow solid	[1]
Melting Point	207-210 °C	[1]
Purity	≥ 98%	[1]
Solubility	Insoluble in water; Soluble in ethanol and methanol	[1]

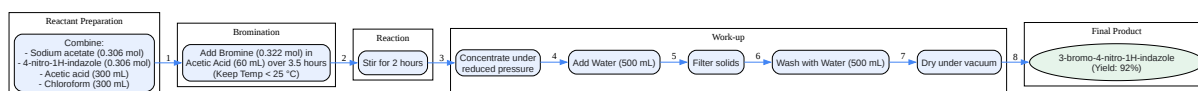
## Molecular Structure

The molecular structure of **3-bromo-4-nitro-1H-indazole** consists of an indazole core, which is a bicyclic aromatic heterocycle, substituted with a bromine atom at the 3-position and a nitro group at the 4-position.

## Synthesis Protocol

A detailed experimental protocol for the synthesis of **3-bromo-4-nitro-1H-indazole** from 4-nitro-1H-indazole has been established, yielding a high purity product.

### Step-by-Step Synthesis of 3-bromo-4-nitro-1H-indazole



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